

An In-Depth Technical Guide to 25R-Inokosterone: Discovery, History, and Mechanisms

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Compound of Interest

Compound Name: 25R-Inokosterone

Cat. No.: B10818232

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **25R-Inokosterone**, a phytoecdysteroid with significant biological activity. It details the initial discovery and isolation of this compound, tracing its scientific history from its first identification to current research. The guide presents detailed experimental protocols for its extraction, purification, and structural elucidation. Furthermore, it explores the molecular mechanisms of action, including its role in the ecdysteroid and mTOR signaling pathways, supported by quantitative data and pathway diagrams. This document serves as a critical resource for researchers and professionals in drug development seeking to understand and leverage the therapeutic potential of **25R-Inokosterone**.

Discovery and History

The journey of **25R-Inokosterone** began with the broader exploration of phytoecdysteroids, a class of plant-derived steroids structurally similar to insect molting hormones.

The Dawn of Phytoecdysteroid Research

The mid-1960s marked a pivotal moment in natural product chemistry with the discovery of ecdysteroids in plants. Prior to this, these compounds were thought to be exclusive to

arthropods. This paradigm shift opened a new field of research into the distribution, function, and potential applications of these plant-derived steroids.

First Isolation and Structural Elucidation of 25R-Inokosterone

In 2004, a significant breakthrough was made by a team of researchers from Peking University in Beijing, China. Zhu, Liang, Zhao, and Wang reported the successful isolation and structural identification of the C-25 epimers of inokosterone from the roots of the traditional Chinese medicinal plant, *Achyranthes bidentata* Blume.^[1]

Through the use of various chromatographic methods and spectral analysis, they were able to isolate and characterize three compounds: 25S-Inokosterone, **25R-Inokosterone**, and ecdysterone.^[1] This seminal work was the first to report the absolute configurations and the ¹³C-NMR data for both 25R- and 25S-Inokosterone, laying the foundational knowledge for all subsequent research on these specific stereoisomers.^[1]

Subsequent Research and Milestones

Following its discovery, research on **25R-Inokosterone** and other phytoecdysteroids from *Achyranthes bidentata* continued to expand. Further studies focused on refining isolation techniques, characterizing additional phytoecdysteroids from the plant, and exploring the diverse biological activities of these compounds.^{[2][3][4]} This ongoing research has highlighted the potential of *Achyranthes bidentata* as a rich source of bioactive ecdysteroids and has spurred investigations into their pharmacological applications.

Physicochemical Properties

A summary of the key physicochemical properties of **25R-Inokosterone** is presented in the table below.

Property	Value	Source
Molecular Formula	C27H44O7	PubChem
Molecular Weight	480.6 g/mol	PubChem
IUPAC Name	(2S,3R,5R,9R,10R,13R,14S,17S)-2,3,14-trihydroxy-10,13-dimethyl-17-[(2R,3S,6R)-2,3,7-trihydroxy-6-methylheptan-2-yl]-1,2,3,4,5,9,11,12,15,16,17-dodecahydro-6H-cyclopenta[a]phenanthren-6-one	PubChem
CAS Number	19682-38-3	PubChem

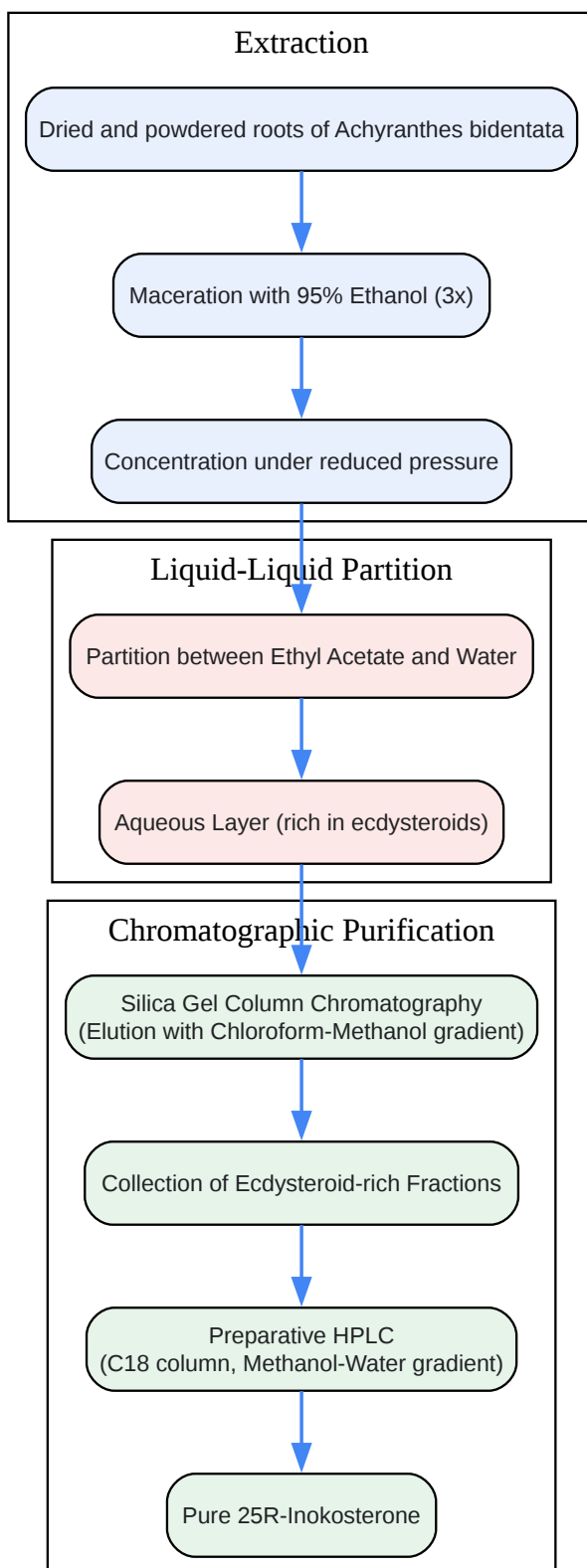
Experimental Protocols

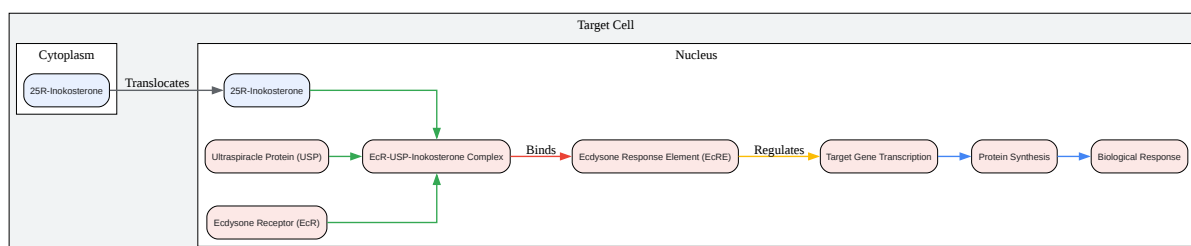
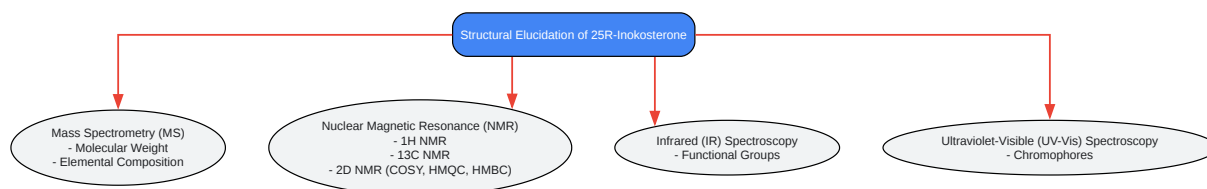
This section provides detailed methodologies for the isolation, purification, and structural elucidation of **25R-Inokosterone** from *Achyranthes bidentata*.

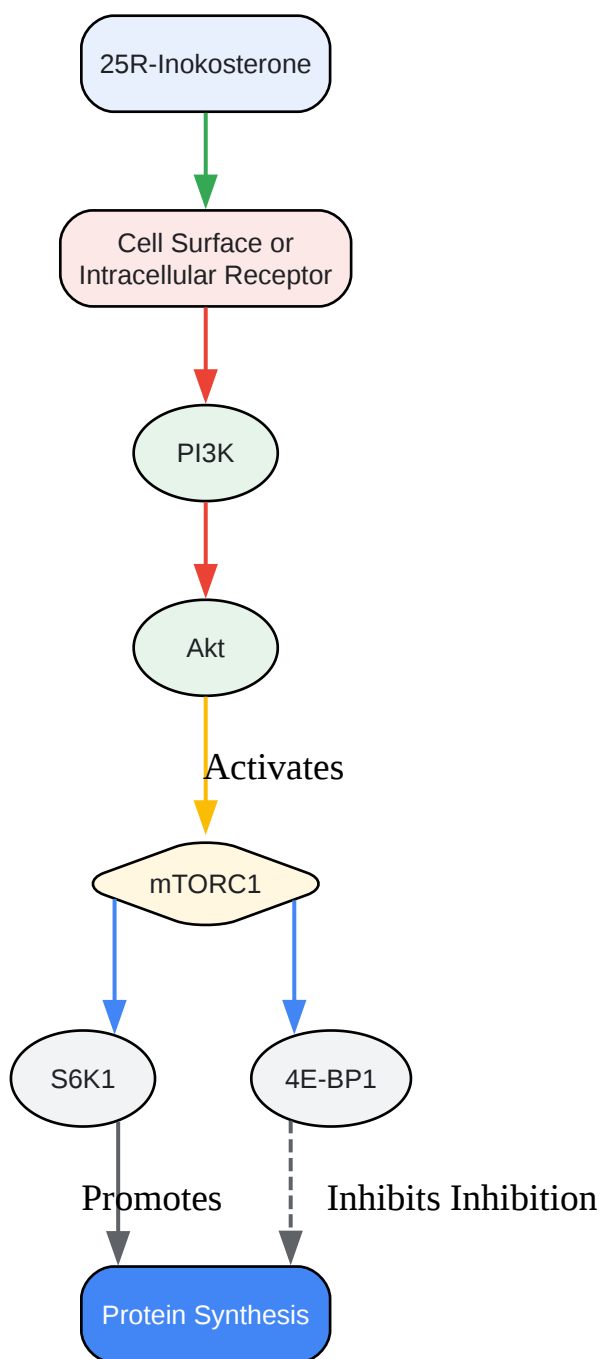
Isolation and Purification of 25R-Inokosterone

The following protocol is a composite method based on established procedures for extracting phytoecdysteroids from *Achyranthes bidentata*.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Experimental Workflow for Isolation and Purification







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